

YLT192 stability and storage best practices

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Compound of Interest

Compound Name: YLT192

Cat. No.: B13448686

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YLT192 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **YLT192**, a potent and orally active VEGFR2 inhibitor. Here you will find guidance on stability, storage, and experimental best practices, as well as troubleshooting tips to ensure the integrity of your results.

Frequently Asked Questions (FAQs)

Q1: What is **YLT192** and what is its mechanism of action?

YLT192 is a small molecule inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), a key mediator of angiogenesis.^[1] By inhibiting VEGFR2, **YLT192** can block the proliferation, migration, and tube formation of endothelial cells, which are critical processes in the formation of new blood vessels.^[1] This anti-angiogenic activity makes **YLT192** a subject of interest in cancer research. **YLT192** has been shown to inhibit VEGF-induced phosphorylation of VEGFR2 and its downstream signaling pathways.^[1]

Q2: What are the recommended solvent and storage conditions for **YLT192**?

For optimal stability, **YLT192** should be handled and stored according to the best practices for small molecule kinase inhibitors. While specific public data on **YLT192**'s long-term stability in various solvents is limited, the following guidelines are recommended:

- Solvent: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **YLT192**.

- **Stock Solution Preparation:** Prepare a high-concentration stock solution (e.g., 10 mM) in anhydrous DMSO. This minimizes the volume of DMSO introduced into cell culture, which can have cytotoxic effects at higher concentrations.
- **Storage of Stock Solutions:**
 - Store stock solutions in small, single-use aliquots to avoid repeated freeze-thaw cycles.
 - For short-term storage (up to a few weeks), -20°C is suitable.
 - For long-term storage, -80°C is recommended to maintain compound integrity.

Q3: How should I handle **YLT192** in the laboratory?

As with any potent bioactive compound, appropriate safety precautions should be taken when handling **YLT192** powder and solutions.

- Wear personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Compound precipitation in cell culture media	1. Low aqueous solubility of YLT192. 2. High final concentration of the compound. 3. Rapid addition of DMSO stock to aqueous media.	1. Ensure the final DMSO concentration in your cell culture medium is as low as possible (ideally $\leq 0.5\%$). 2. Perform a stepwise dilution: add the culture medium to the DMSO stock solution dropwise while vortexing. 3. Consider using a carrier protein, such as serum albumin, in the medium to improve solubility.
Inconsistent or unexpected experimental results	1. Degradation of YLT192 due to improper storage or handling. 2. Inaccurate concentration of the stock solution. 3. Cell line variability or resistance.	1. Prepare fresh aliquots of YLT192 from a properly stored stock solution. Avoid using solutions that have undergone multiple freeze-thaw cycles. 2. Verify the concentration of your stock solution using a suitable analytical method if possible. 3. Ensure your cell line is sensitive to VEGFR2 inhibition and regularly check for mycoplasma contamination.
Cell toxicity observed in vehicle control	1. High concentration of DMSO in the final culture medium.	1. Determine the DMSO tolerance of your specific cell line. Most cell lines can tolerate up to 0.5% DMSO, but sensitive or primary cells may require lower concentrations ($\leq 0.1\%$).

Stability and Storage Data Summary

Specific quantitative stability data for **YLT192** under various conditions (e.g., different pH, light exposure, and temperatures in aqueous solutions) are not extensively available in the public domain. The following table summarizes general best practices for small molecule kinase inhibitors, which should be applied to **YLT192**.

Form	Solvent	Storage Temperature	Recommended Duration	Notes
Powder	N/A	-20°C	Up to several years	Store in a desiccator to protect from moisture.
Stock Solution	Anhydrous DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
Stock Solution	Anhydrous DMSO	-80°C	Up to 6 months or longer	Aliquot to avoid freeze-thaw cycles. Preferred for long-term storage.
Working Dilutions	Aqueous buffer/media	4°C or 37°C	Prepare fresh for each experiment	Stability in aqueous solutions is often limited.

Experimental Protocols

Preparation of YLT192 Stock Solution (10 mM in DMSO)

Materials:

- **YLT192** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes

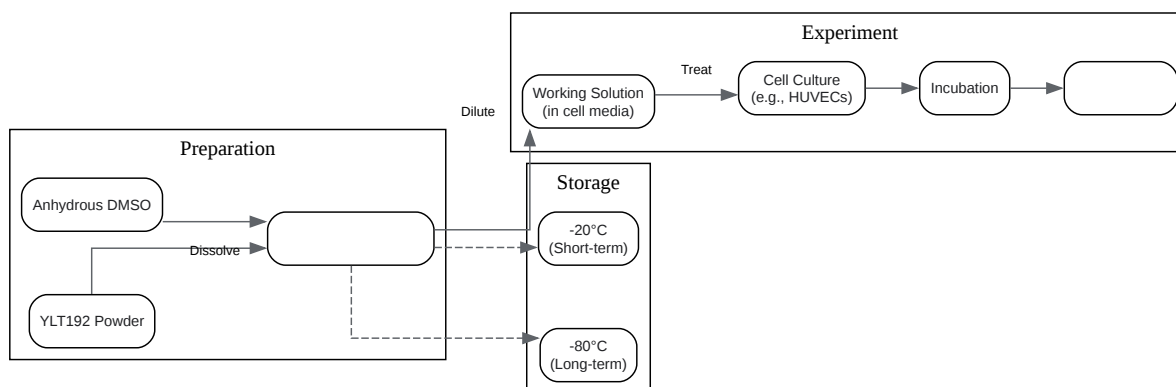
- Vortex mixer

Procedure:

- Calculate the mass of **YLT192** required to make a 10 mM stock solution. The molecular weight of **YLT192** (CAS: 1246566-47-1) should be obtained from the supplier's certificate of analysis.
- Weigh the calculated amount of **YLT192** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the **YLT192** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary.
- Aliquot the stock solution into single-use, sterile amber tubes.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Visualizations

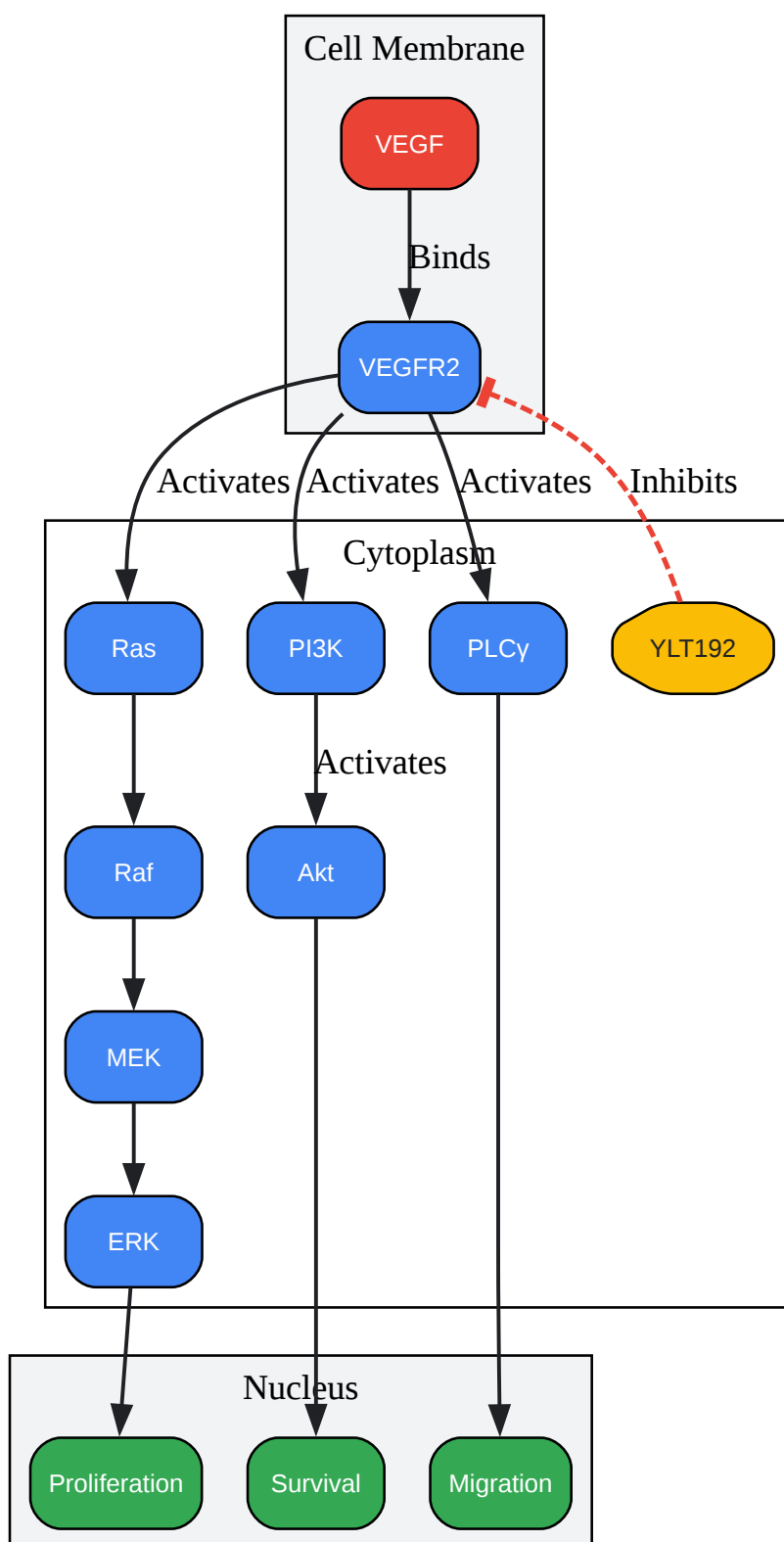
YLT192 Experimental Workflow



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A typical workflow for using **YLT192** in cell-based assays.

VEGFR2 Signaling Pathway



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Simplified VEGFR2 signaling cascade and the inhibitory action of **YLT192**.

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References

- 1. Frontiers | Molecular Bases of VEGFR-2-Mediated Physiological Function and Pathological Role [frontiersin.org]
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